

3,5-Difluoropropiophenone chemical properties and structure

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Compound of Interest

Compound Name: 3,5-Difluoropropiophenone

Cat. No.: B1345727

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3,5-Difluoropropiophenone: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the chemical properties, structure, and available experimental data for **3,5-Difluoropropiophenone**. It is intended to serve as a valuable resource for professionals in research, development, and academia who are interested in utilizing this compound in their work.

Chemical Structure and Identification

3,5-Difluoropropiophenone is an aromatic ketone characterized by a propiophenone core with two fluorine atoms substituted at the 3 and 5 positions of the phenyl ring.

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 1-(3,5-difluorophenyl)propan-1-one |
| CAS Number | 135306-45-5 |
| Molecular Formula | C ₉ H ₈ F ₂ O |
| SMILES | <chem>CCC(=O)C1=CC(=CC(=C1)F)F</chem> |
| InChI | InChI=1S/C9H8F2O/c1-2-9(12)6-3-7(10)5-8(11)4-6/h3-5H,2H2,1H3 |
| InChIKey | FVDQWXARVQADKN-UHFFFAOYSA-N |

Physicochemical Properties

A summary of the key physicochemical properties of **3,5-Difluoropropiophenone** is presented below. These properties are essential for understanding the compound's behavior in various experimental and applied settings.

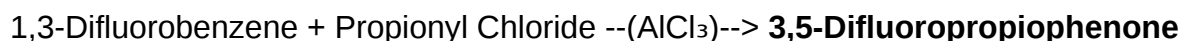
| Property | Value | Source |
|------------------|---|--------|
| Molecular Weight | 170.16 g/mol | [1] |
| Appearance | Colorless crystalline solid | [2] |
| Melting Point | 45-47 °C | [2] |
| Boiling Point | 82 °C at 10 mmHg | N/A |
| Density | 1.166 ± 0.06 g/cm ³ (Predicted) | N/A |
| Solubility | Good solubility in organic solvents such as alcohols, ethers, and ketones.[2] | N/A |
| Stability | Stable at room temperature; decomposes at high temperatures.[2] | N/A |

Experimental Protocols

Synthesis via Friedel-Crafts Acylation

A plausible method for the synthesis of **3,5-Difluoropropiophenone** is the Friedel-Crafts acylation of 1,3-difluorobenzene with propionyl chloride, catalyzed by a Lewis acid such as aluminum chloride. While a specific protocol for this exact compound is not readily available in the literature, the following procedure is adapted from a well-established protocol for a similar isomer.[3]

Reaction Scheme:



Materials:

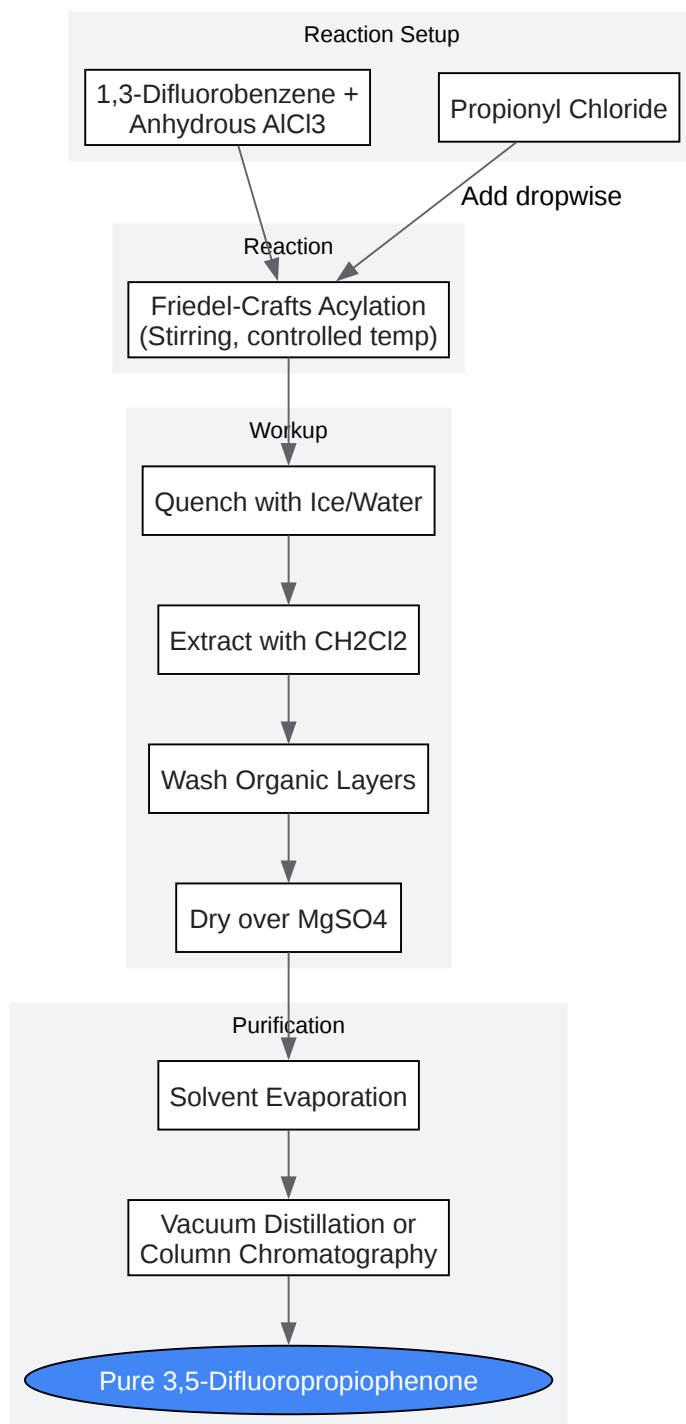
- 1,3-Difluorobenzene
- Propionyl chloride
- Anhydrous aluminum chloride (AlCl_3)
- Dichloromethane (CH_2Cl_2)
- Ice
- Water
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

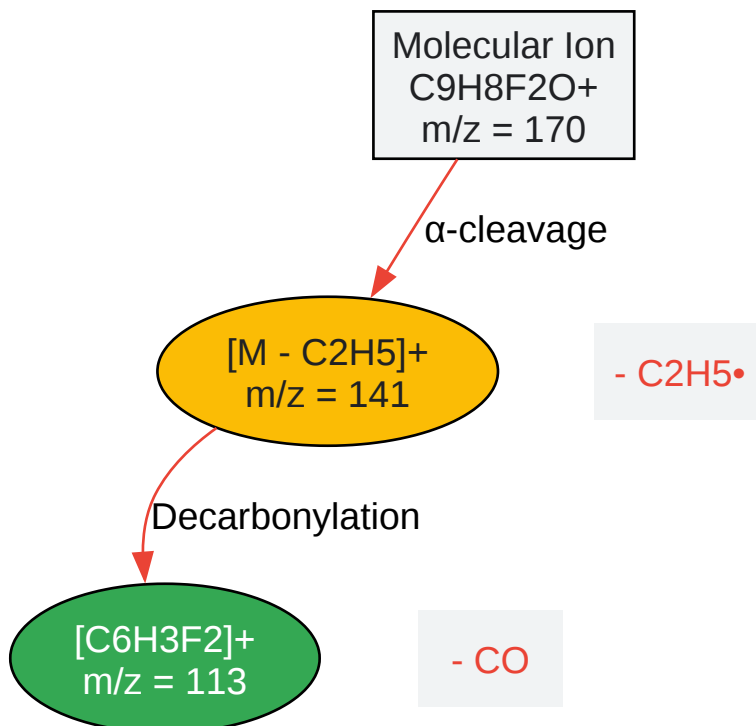
- To a stirred mixture of 1,3-difluorobenzene and anhydrous aluminum chloride in a suitable reaction vessel, slowly add propionyl chloride dropwise. The temperature should be maintained at a low level, for instance, by using an ice bath.
- After the addition is complete, allow the mixture to stir at room temperature or gentle heat (e.g., 50-55 °C) for several hours to ensure the reaction goes to completion.

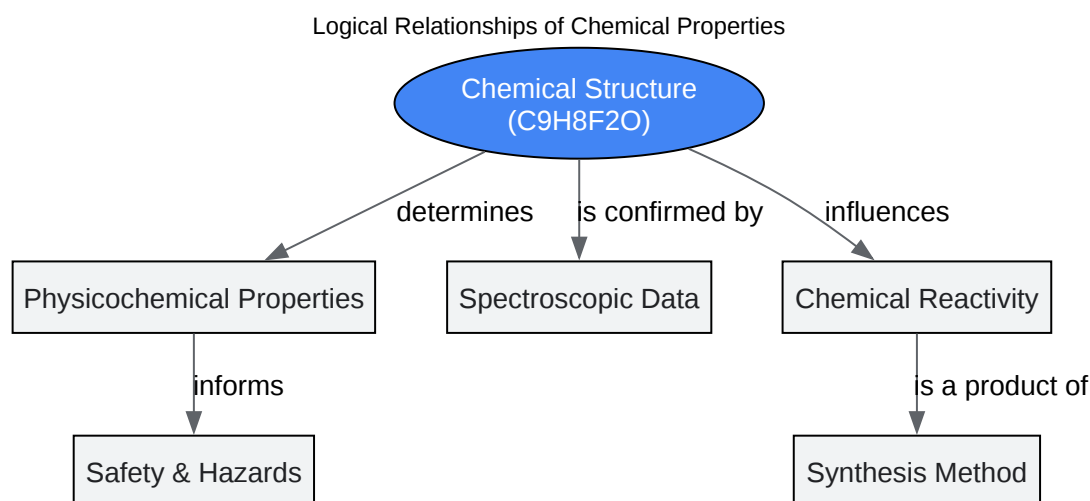
- Cool the reaction mixture and cautiously pour it into a beaker containing a mixture of crushed ice and water to quench the reaction and decompose the aluminum chloride complex.
- Transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash them with water, followed by a brine solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- The resulting crude product can be purified by vacuum distillation or column chromatography to yield pure **3,5-Difluoropropiophenone**.

Synthesis Workflow for 3,5-Difluoropropiophenone



Proposed Mass Spectrometry Fragmentation Pathway





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References

- 1. 3,5-Difluoropropiophenone | C₉H₈F₂O | CID 145620 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. prepchem.com [prepchem.com]
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